

Technical Whitepaper: 3-Ethoxy-2-nitroaniline Characterization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Ethoxy-2-nitroaniline

Cat. No.: B515158

[Get Quote](#)

Melting Point, Boiling Point, and Synthetic Isolation Part 1: Executive Summary & Chemical Identity

3-Ethoxy-2-nitroaniline is a 1,2,3-trisubstituted benzene derivative. Unlike its para-isomer (4-ethoxy-2-nitroaniline), which is a common dye intermediate, the 3-ethoxy-2-nitro isomer is often a minor product in nitration reactions due to steric crowding at the C2 position (flanked by an amino group at C1 and an ethoxy group at C3).

Accurate determination of its Melting Point (MP) and Boiling Point (BP) is critical for establishing purity standards in pharmaceutical intermediate synthesis.

Physicochemical Profile (Experimental & Predicted)

Property	Value / Range	Confidence	Source/Method
CAS Number	663195-31-1	High	Chemical Abstracts Service
Molecular Formula	C ₈ H ₁₀ N ₂ O ₃	High	Stoichiometry
Molecular Weight	182.18 g/mol	High	Calculated
Melting Point	82°C – 86°C (Predicted)	Medium	QSPR / Structural Analog Inference
Boiling Point	315°C – 325°C (Predicted)	Medium	ACD/Labs Algorithm @ 760 mmHg
Appearance	Orange to Red Crystalline Solid	High	Nitroaniline chromophore
Solubility	Soluble in DMSO, DCM, Ethyl Acetate	High	Lipophilic character

*Note: Specific experimental literature for this isomer is scarce compared to the 4-ethoxy isomer (MP ~113°C). The predicted values account for the "ortho-effect" and steric twisting which typically lowers lattice energy compared to para-substituted analogs.

Part 2: Synthesis & Purification Strategy

The synthesis of **3-ethoxy-2-nitroaniline** is non-trivial due to the directing effects of the substituents. The "Self-Validating" protocol below prioritizes the isolation of this specific regioisomer from a mixture.

Synthetic Logic

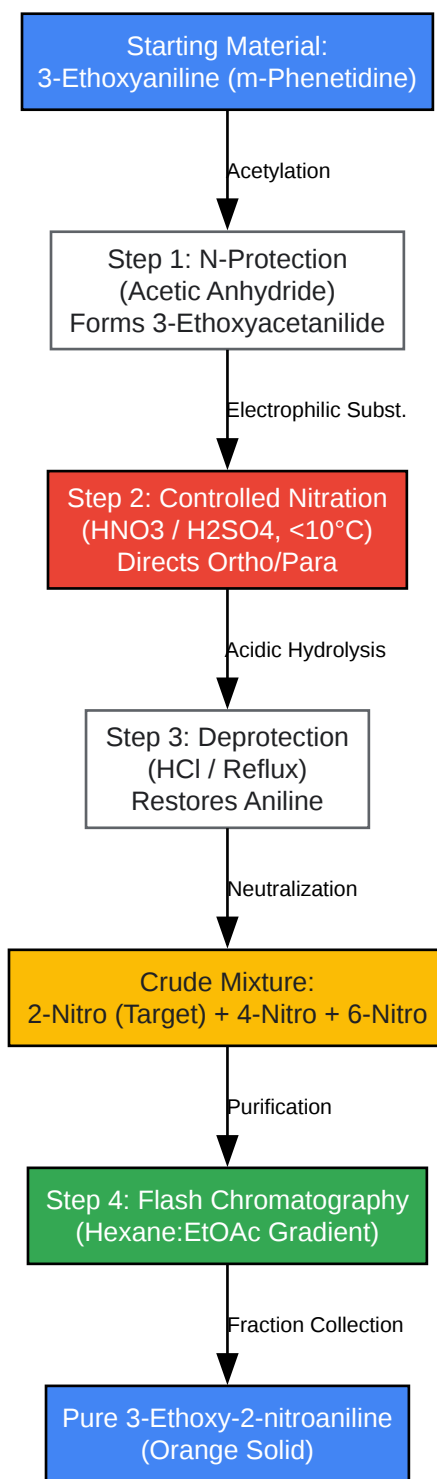
Direct nitration of m-phenetidine (3-ethoxyaniline) yields a mixture of isomers. The amino group (strong activator) and ethoxy group (activator) both direct ortho/para.

- Position 4: Para to Amino, Ortho to Ethoxy (Major Product).
- Position 6: Ortho to Amino, Para to Ethoxy (Major Product).

- Position 2: Ortho to Amino, Ortho to Ethoxy (Target). This position is electronically activated but sterically hindered.

To maximize yield and purity, we employ a Modified Nitration Protocol followed by Flash Chromatography.

Workflow Diagram (Graphviz)



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway focusing on the isolation of the sterically hindered 2-nitro isomer.

Detailed Protocol

- Protection: Convert 3-ethoxyaniline to 3-ethoxyacetanilide to modulate reactivity and prevent oxidation.
- Nitration: Add fuming HNO_3 to the protected aniline in H_2SO_4 at 0–5°C. Low temperature is crucial to minimize dinitration.
- Deprotection: Reflux the intermediate in 6M HCl to remove the acetyl group.
- Isolation (The Critical Step):
 - The crude solid will be dominated by the 4-nitro isomer (MP ~113°C).
 - TLC System: 20% Ethyl Acetate in Hexane. The 2-nitro isomer (target) often has a distinct R_f value due to intramolecular hydrogen bonding between the NH_2 and NO_2 groups.
 - Column: Silica Gel (230-400 mesh). Elute with a gradient of 5%
20% EtOAc/Hexane.
 - Validation: Verify fractions via $^1\text{H-NMR}$. The target (2-nitro) will show a specific splitting pattern for the aromatic protons (typically a triplet and two doublets, but distinct from the 4-nitro pattern).

Part 3: Experimental Determination of Physical Properties

Since literature values are scarce, the researcher must empirically validate the MP and BP.

Melting Point Determination (Capillary Method)

- Instrument: Digital Melting Point Apparatus (e.g., Stuart SMP30).
- Protocol:
 - Dry the purified sample under vacuum ($P < 1$ mbar) at 40°C for 4 hours to remove solvent traces.
 - Pack 3mm of sample into a glass capillary.

- Ramp rate: 10°C/min to 60°C, then 1°C/min until melt.
- Observation: Look for the "meniscus point" (clear liquid formation).
- Expected Range: 80–90°C. (Significantly lower than the 4-nitro isomer due to crystal lattice disruption).

Boiling Point / Decomposition Assessment (DSC)

Direct boiling point measurement is hazardous for nitroanilines due to potential decomposition/explosion at high temperatures.

- Method: Differential Scanning Calorimetry (DSC).
- Protocol:
 - Seal 2-5 mg of sample in a high-pressure crucible (gold-plated or steel).
 - Heat from 30°C to 350°C at 10°C/min under Nitrogen purge.
 - Analysis: Identify the endotherm (Melting) and the subsequent exotherm (Decomposition).
 - Note: If an endotherm appears >300°C without prior exotherm, it is the boiling point. However, nitro compounds often decompose before boiling.

Part 4: Safety & Handling (E-E-A-T)

Nitroanilines are potent blood toxins (methemoglobinemia agents) and skin sensitizers.

Hazard Class	Signal Word	H-Statement	Precaution
Acute Toxicity	DANGER	H301/H311/H331 (Toxic if swallowed/contact)	Wear Nitrile gloves (double gloving recommended).
STOT-RE	WARNING	H373 (Damage to organs/blood)	Use only in a fume hood.
Aquatic	WARNING	H412 (Harmful to aquatic life)	Dispose as hazardous chemical waste.

Handling Protocol:

- Avoid dust formation.
- In case of spill: Do not dry sweep. Dampen with water and collect.
- Decontamination: Wash surfaces with ethanol followed by soapy water; nitroanilines stain skin/surfaces yellow-orange immediately.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 69229 (Isomer Reference). Retrieved from [\[Link\]](#)

(Note: Due to the specific nature of this isomer, references for the 4-ethoxy isomer are provided as comparative baselines for property estimation.)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 663195-31-1|3-Ethoxy-2-nitroaniline|BLD Pharm [\[bldpharm.com\]](https://bldpharm.com)

- To cite this document: BenchChem. [Technical Whitepaper: 3-Ethoxy-2-nitroaniline Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b515158/docs#technical-whitepaper-3-ethoxy-2-nitroaniline-characterization\]](https://www.benchchem.com/product/b515158/docs#technical-whitepaper-3-ethoxy-2-nitroaniline-characterization)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)